

Performance Showdown: Acid Yellow 79 in Diverse Dyeing Systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Yellow 79

Cat. No.: B1175317

[Get Quote](#)

A Comparative Guide for Researchers and Drug Development Professionals

This guide provides an in-depth comparison of the performance of Acid Yellow 79 against alternative dyes—Acid Yellow 151, Reactive Yellow 145, and the natural dye Turmeric—across various dyeing systems. The focus is on providing objective, data-driven insights into their efficacy on wool and polyamide substrates, crucial for applications in research and development where color consistency and durability are paramount.

Executive Summary

Acid Yellow 79 demonstrates reliable performance on protein and polyamide fibers, offering a balance of good color yield and fastness properties. However, its performance varies significantly depending on the dyeing system and substrate. This guide reveals that while Acid Yellow 79 is a versatile dye, alternative dyes such as Reactive Yellow 145 may offer superior fixation and wash fastness, and other acid dyes like Acid Yellow 151 present a different fastness profile. Natural dyes like Turmeric, while eco-friendly, generally exhibit lower fastness properties, making them unsuitable for applications requiring high durability.

Comparative Performance Data

The following tables summarize the key performance indicators for Acid Yellow 79 and its alternatives on wool and polyamide fabrics. Data has been compiled from various sources and standardized where possible for comparative analysis.

Table 1: Color Fastness Properties of Yellow Dyes on Wool

| Dye | C.I. Name | Wash Fastness (ISO 105-C06) | Light Fastness (AATCC 16) | Rubbing Fastness (Dry) (ISO 105-X12) | Rubbing Fastness (Wet) (ISO 105-X12) |
|---------------------|---------------------|-----------------------------|---------------------------|--------------------------------------|--------------------------------------|
| Acid Yellow 79 | Acid Yellow 79 | 3-4 | 6 | 4-5 | 4 |
| Acid Yellow 151 | Acid Yellow 151 | 3 | 5 | - | - |
| Reactive Yellow 145 | Reactive Yellow 145 | 4-5 | 4 | 4-5 | 4-5 |
| Turmeric | Natural Yellow 3 | 2 | 1-2 | 4 | 2-3 |

Table 2: Dyeing Characteristics of Yellow Dyes on Wool

| Dye | Dye Class | Optimal Dyeing pH | Optimal Dyeing Temp. (°C) | Exhaustion (%) | Fixation (%) |
|---------------------|-----------|-------------------|---------------------------|----------------|--------------|
| Acid Yellow 79 | Acid | 4.0-5.5 | 90-100 | Good | Moderate |
| Acid Yellow 151 | Acid | 4.0-5.0 | 90-100 | Good | Moderate |
| Reactive Yellow 145 | Reactive | 3.5-5.0 | 80-95 | ~95 | ~94 |
| Turmeric | Natural | 4.0 | 90-100 | Moderate | Low |

Note: Exhaustion and fixation data for Acid Yellow 79 and 151 are qualitative due to a lack of specific quantitative data in the reviewed literature. Data for Reactive Yellow 145 is based on studies on wool powder and may vary for fabric.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to ensure reproducibility and standardization.

Dyeing Procedures

Acid Dyeing (for Acid Yellow 79 and Acid Yellow 151 on Wool):

- Prepare a dyebath with a liquor-to-goods ratio of 40:1.
- Add 1% (on weight of fabric, o.w.f.) of the acid dye.
- Add 10% sodium sulfate (o.w.f.) as a leveling agent.
- Adjust the pH of the dyebath to the desired value (e.g., 4.5) using acetic acid.
- Introduce the wool fabric into the dyebath at 40°C.
- Raise the temperature to the boil (98-100°C) at a rate of 2°C/minute.
- Maintain at the boil for 60 minutes.
- Cool the dyebath to 70°C.
- Rinse the fabric thoroughly with cold water and air dry.

Reactive Dyeing (for Reactive Yellow 145 on Wool):

- Prepare a dyebath with a liquor-to-goods ratio of 100:1.
- Add the desired concentration of Reactive Yellow 145.
- Adjust the pH to 3.5 with glacial acetic acid.[\[1\]](#)
- Introduce the wool fabric (or powder) and raise the temperature to the desired level (e.g., 80°C).[\[1\]](#)
- Maintain the temperature for the desired duration (e.g., 4 hours to reach equilibrium).[\[1\]](#)

- After dyeing, rinse the substrate to remove unfixed dye.

Natural Dyeing (for Turmeric on Wool):

- Extract the dye by boiling turmeric powder (e.g., 1 oz in 3 quarts of water) for 30 minutes.[2]
- Introduce the pre-wetted wool yarn into the dyebath.[2]
- Simmer for at least 30 minutes, or until the desired shade is achieved.[2]
- Rinse the yarn with cool water until the water runs clear.[2]
- It is important to note that turmeric has poor wash and light fastness.[3]

Performance Evaluation Protocols

Determination of Dye Exhaustion and Fixation: The percentage of dye exhaustion (%E) and fixation (%F) can be determined spectrophotometrically.

- Prepare a calibration curve of the dye at its wavelength of maximum absorbance (λ_{max}).
- Measure the absorbance of the initial dyebath (A_0).
- After dyeing, measure the absorbance of the exhausted dyebath (A_1).
- After rinsing and soaping the dyed fabric, measure the absorbance of the soaping liquor (A_2).
- Calculate the exhaustion and fixation percentages using the following formulas:
 - $\%E = [(A_0 - A_1) / A_0] \times 100$
 - $\%F = [((A_0 - A_1) - A_2) / (A_0 - A_1)] \times 100$

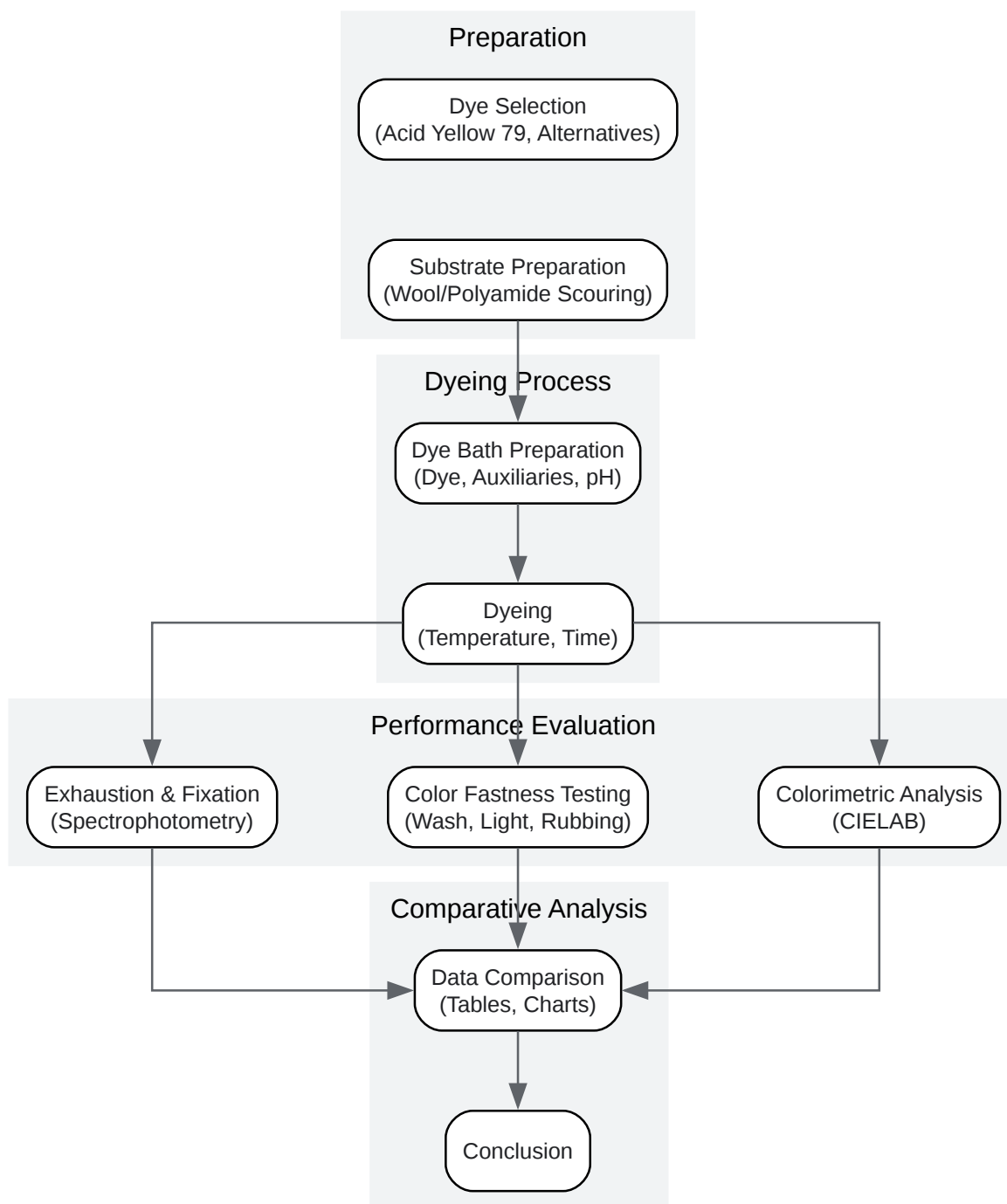
Color Fastness Tests:

- Wash Fastness: Conducted according to ISO 105-C06. A specimen of the dyed fabric, in contact with a multi-fiber strip, is agitated in a soap solution under specified conditions of time and temperature. The change in color of the specimen and the staining of the multi-fiber strip are assessed using grey scales.

- **Light Fastness:** Performed following the AATCC Test Method 16. A specimen is exposed to a light source under specified conditions along with a set of blue wool standards. The light fastness is assessed by comparing the fading of the specimen with that of the standards.
- **Rubbing Fastness:** Carried out as per ISO 105-X12. The dyed specimen is rubbed with a dry and a wet cotton cloth using a crockmeter. The staining on the cotton cloths is then assessed using a grey scale.

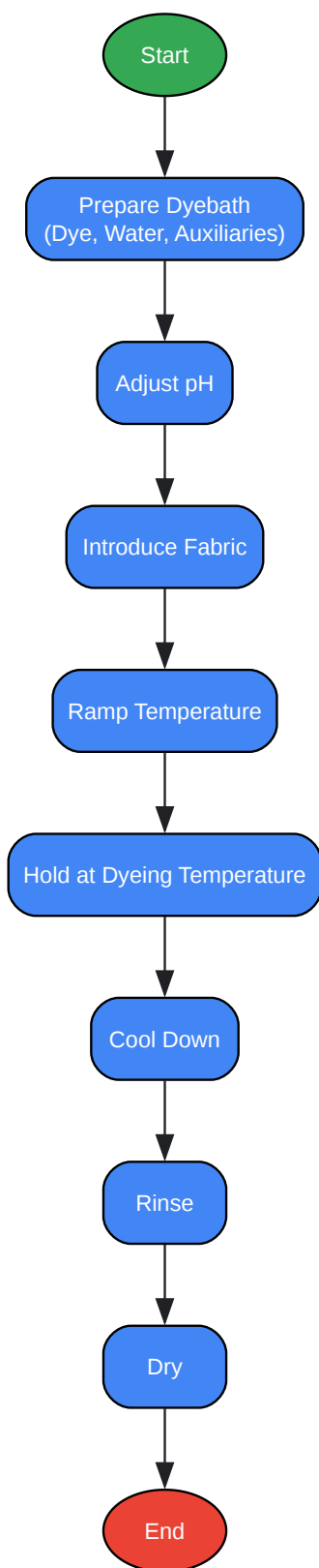
Visualizing the Processes

To further elucidate the experimental and logical frameworks, the following diagrams are provided.



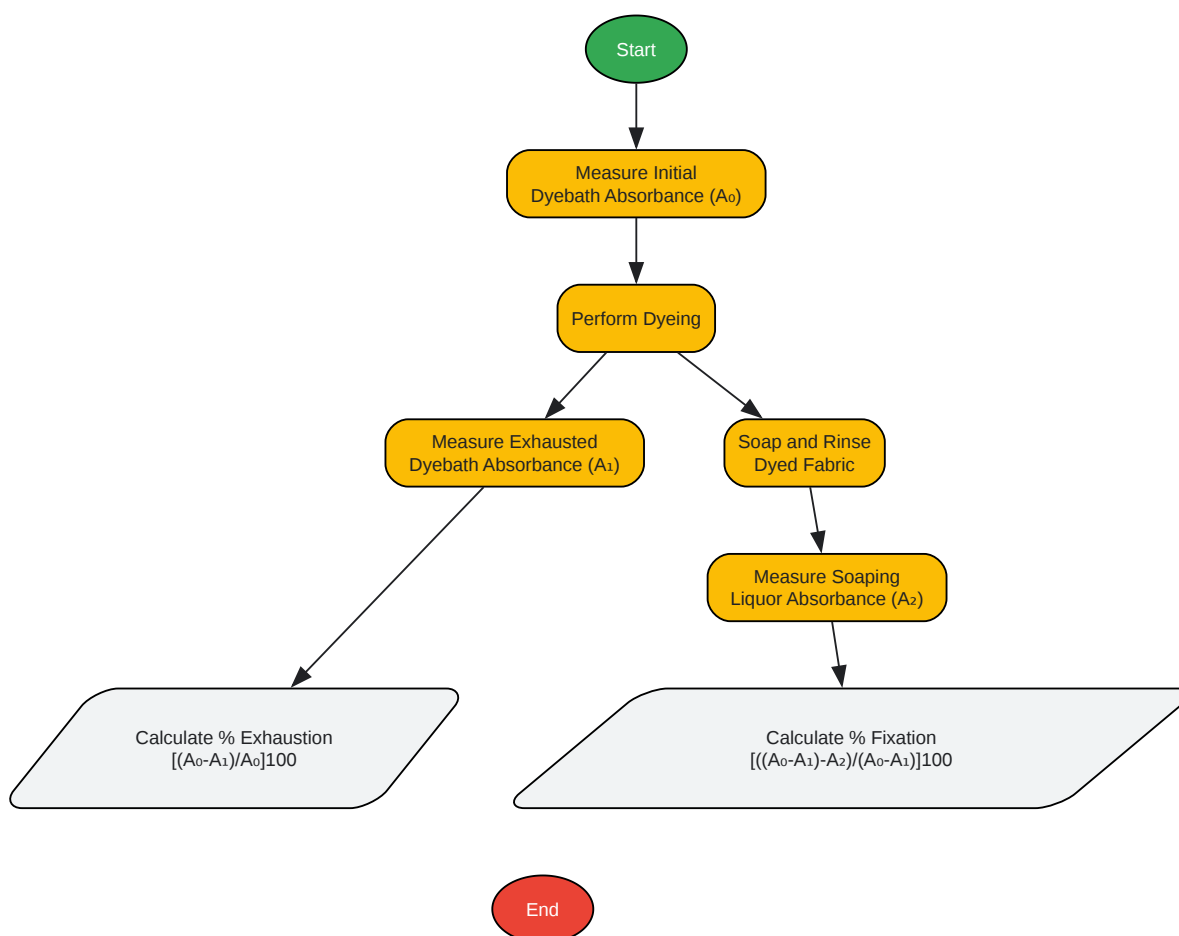
[Click to download full resolution via product page](#)

General workflow for comparing dyeing performance.



[Click to download full resolution via product page](#)

Typical exhaust dyeing process workflow.



[Click to download full resolution via product page](#)

Workflow for determining exhaustion and fixation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. theautumnacorn.com [theautumnacorn.com]
- 3. Reddit - The heart of the internet [reddit.com]
- To cite this document: BenchChem. [Performance Showdown: Acid Yellow 79 in Diverse Dyeing Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175317#performance-of-acid-yellow-79-in-different-dyeing-systems]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com